

Ethyl Stearate: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: *Ethyl stearate*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the melting and boiling points of **ethyl stearate**. The information is presented in a clear, structured format, including comprehensive experimental protocols and a workflow for physical property determination, to support professionals in research, scientific analysis, and drug development.

Physical Properties of Ethyl Stearate

Ethyl stearate, the ethyl ester of stearic acid, is a white, waxy solid at room temperature.^[1] Its physical state is dictated by its melting point, which is just above typical ambient temperatures. ^[1]

Data Summary

The melting and boiling points of **ethyl stearate** are critical physical constants for its identification, purity assessment, and application in various scientific and industrial processes. The data from various sources are summarized in the table below for easy reference.

Physical Property	Value	Conditions
Melting Point	33 - 38 °C	Atmospheric Pressure
Boiling Point	213 - 215 °C	15 mm Hg

Note: The boiling point is provided at a reduced pressure due to the high boiling temperature of **ethyl stearate** at atmospheric pressure, which can lead to decomposition.

Experimental Protocols

Accurate determination of melting and boiling points is fundamental for the characterization of chemical substances. The following are detailed methodologies for determining these properties for a compound like **ethyl stearate**.

Melting Point Determination: Thiele Tube Method

The Thiele tube method is a common and effective technique for determining the melting point of a solid.[2][3]

Apparatus:

- Thiele Tube
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Heating oil (e.g., mineral oil, silicone oil)
- Bunsen burner or other heat source
- Mortar and pestle (if sample needs to be powdered)
- Rubber band or wire to attach the capillary tube to the thermometer

Procedure:

- Sample Preparation: A small amount of dry, powdered **ethyl stearate** is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the sample into the sealed end, to a height of about 2-3 mm.[4]
- Apparatus Assembly: The capillary tube is attached to the thermometer using a rubber band or wire, ensuring that the sample is level with the thermometer bulb.[5]

- Heating: The thermometer and attached capillary tube are inserted into the Thiele tube, which is filled with heating oil to a level above the sidearm. The sidearm of the Thiele tube is then gently heated.[2] The unique shape of the Thiele tube facilitates the circulation of the oil by convection, ensuring a uniform temperature distribution.[2]
- Observation: The temperature is increased at a rate of about 1-2°C per minute as the expected melting point is approached.[2]
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow (0.5-1°C).[2]

Boiling Point Determination: Capillary Method (Siwoloboff's Method) at Reduced Pressure

For high-boiling compounds like **ethyl stearate**, determining the boiling point at reduced pressure is necessary to prevent decomposition. The capillary method is a suitable micro-scale technique.

Apparatus:

- Test tube
- Thermometer (calibrated)
- Small capillary tube (sealed at one end)
- Heating bath (e.g., oil bath)
- Vacuum source and manometer
- Boiling chips

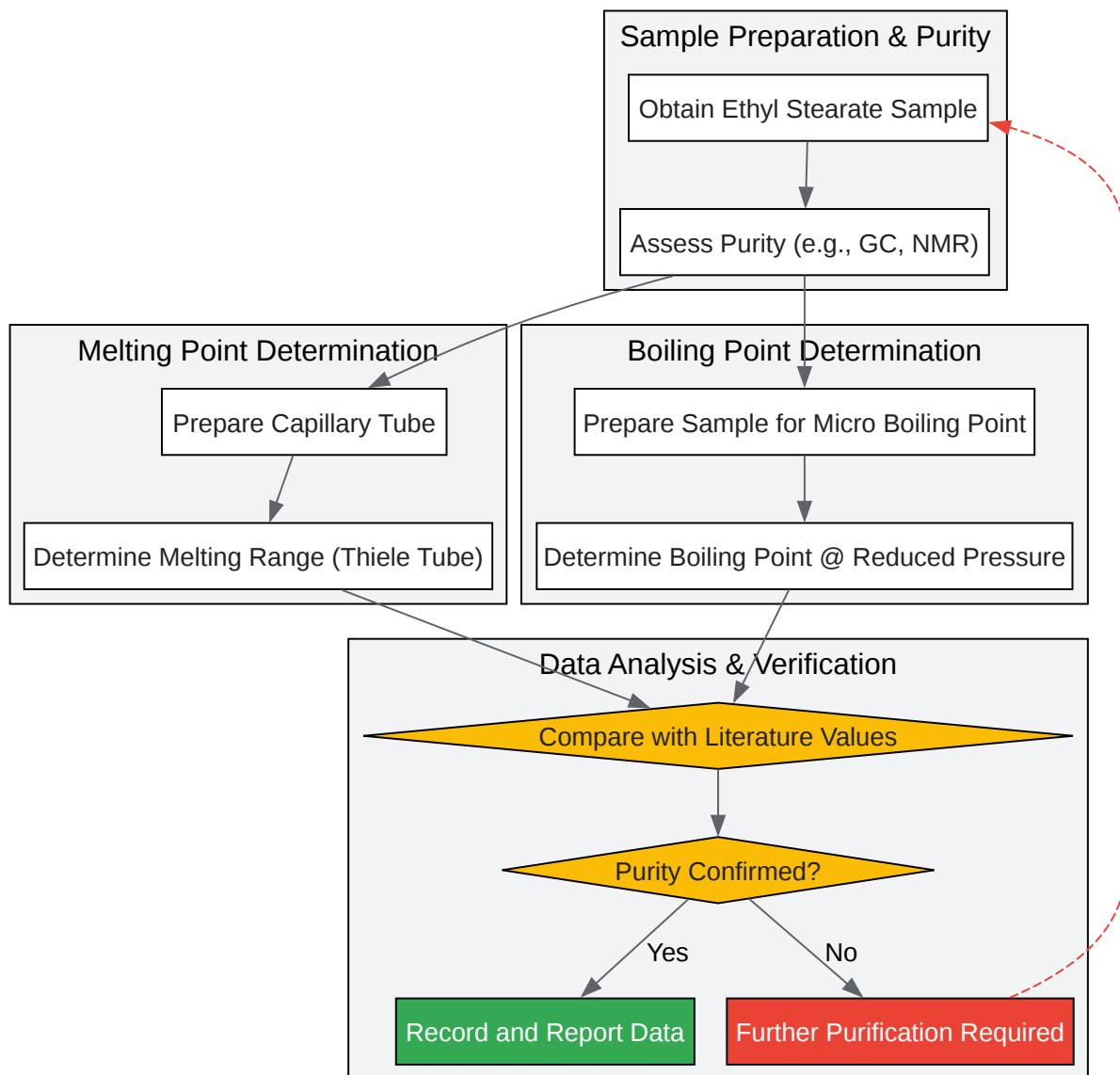
Procedure:

- Sample Preparation: A small amount of **ethyl stearate** (a few milliliters) is placed in the test tube along with a boiling chip to ensure smooth boiling.
- Apparatus Assembly: A small capillary tube, sealed at one end, is placed open-end-down into the test tube containing the liquid sample. The thermometer is positioned so that its bulb is above the liquid surface, in the vapor phase.
- Pressure Reduction: The apparatus is connected to a vacuum source, and the pressure is reduced to the desired level (e.g., 15 mm Hg), which is monitored with a manometer.
- Heating: The test tube is gently heated in the heating bath. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. This is the air initially trapped in the capillary expanding and being replaced by the vapor of the substance. [6]
- Observation: Heating is continued until a steady and rapid stream of bubbles is observed. The heat source is then removed, and the apparatus is allowed to cool slowly.
- Data Recording: The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point of the liquid at that specific pressure. [6] This occurs when the vapor pressure of the liquid equals the external pressure.[6]

Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the determination and verification of the physical properties of a chemical substance like **ethyl stearate**.

Workflow for Physical Property Determination of Ethyl Stearate

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Caption: Workflow for the determination and verification of the physical properties of **ethyl stearate**.

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